

An In-depth Technical Guide to the Physicochemical Properties of Red Mercuric Oxide

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Compound of Interest

Compound Name: Mercuric oxide

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Introduction

Mercury(II) oxide, or **mercuric oxide** (HgO), is an inorganic compound that exists as a solid at room temperature and pressure.^[1] It is most commonly found in two forms: a red, crystalline solid and a yellow, more finely powdered form.^{[2][3]} The difference in color is attributed to particle size, with both forms sharing the same fundamental chemical structure.^{[1][4]} Red **mercuric oxide**, the focus of this guide, has historical and modern significance, from its role in the discovery of oxygen by Joseph Priestley in 1774 to its applications in batteries, pigments, and as a chemical intermediate.^{[1][2][5][6]} This document provides a comprehensive overview of its core physicochemical properties, synthesis, reactivity, and toxicological profile, tailored for a scientific audience.

Physicochemical Properties

The fundamental properties of red **mercuric oxide** are summarized below. These data are critical for its handling, application, and in the development of new materials and processes.

Property	Value	Citations
IUPAC Name	Mercury(II) Oxide	[4]
Chemical Formula	HgO	[1][2][7]
Molar Mass	216.59 g/mol	[1][4][7][8][9]
Appearance	Heavy, odorless, orange-red to bright red crystalline powder or scales.[3][5][10] Becomes black upon heating and red again on cooling.[2][3]	[2][3][5][10]
Density	11.14 g/cm ³	[1][4][7][11]
Melting Point	Decomposes at 500 °C (932 °F; 773 K).	[1][7][8][9][11]
Crystal Structure	Orthorhombic (montroydite form) at atmospheric pressure, characterized by near-linear O-Hg-O units in zigzag chains.[1][12][13]	[1][12][13]
Solubility	In Water: Very poorly soluble. 0.0053 g/100 mL at 25 °C; 0.0395 g/100 mL at 100 °C.[1][3][8]	[1][3][8]
In Other Solvents: Insoluble in alcohol, ether, and acetone.[7][9][10]		[7][9][10]
In Acids: Soluble in dilute nitric and hydrochloric acids.[5][10][14]		[5][10][14]
Vapor Pressure	0.12 Pa at 20 °C	[15][16]
Refractive Index (n _D)	2.5 (at 550 nm)	[1]

Reactivity and Stability

3.1 Thermal Decomposition Red **mercuric oxide** is relatively stable at room temperature but undergoes thermal decomposition when heated.[17] At approximately 500 °C, it breaks down into its constituent elements: liquid metallic mercury and oxygen gas.[2][7][11][17]

The balanced chemical equation for this endothermic reaction is: $2\text{HgO(s)} \rightarrow 2\text{Hg(l)} + \text{O}_2\text{(g)}$ [17]

During heating, the red oxide reversibly changes color to black.[2][18] This decomposition reaction is historically significant as it was used by Joseph Priestley to discover oxygen.[1]

3.2 Reactivity with Acids and Bases **Mercuric oxide** reacts with most common acids, such as nitric acid and hydrochloric acid, to form the corresponding mercury(II) salts.[2][19] It is generally insoluble in water but shows weak base properties.[2] It can dissolve in concentrated alkali solutions to form hydroxocomplexes.[2]

3.3 Stability and Incompatibilities Red **mercuric oxide** is stable under normal storage conditions but is sensitive to light, which can cause it to slowly decompose into mercury and oxygen.[7][20] It is a strong oxidizer and poses a fire hazard when in contact with combustible materials.[5][10]

It is incompatible with a range of substances, including:

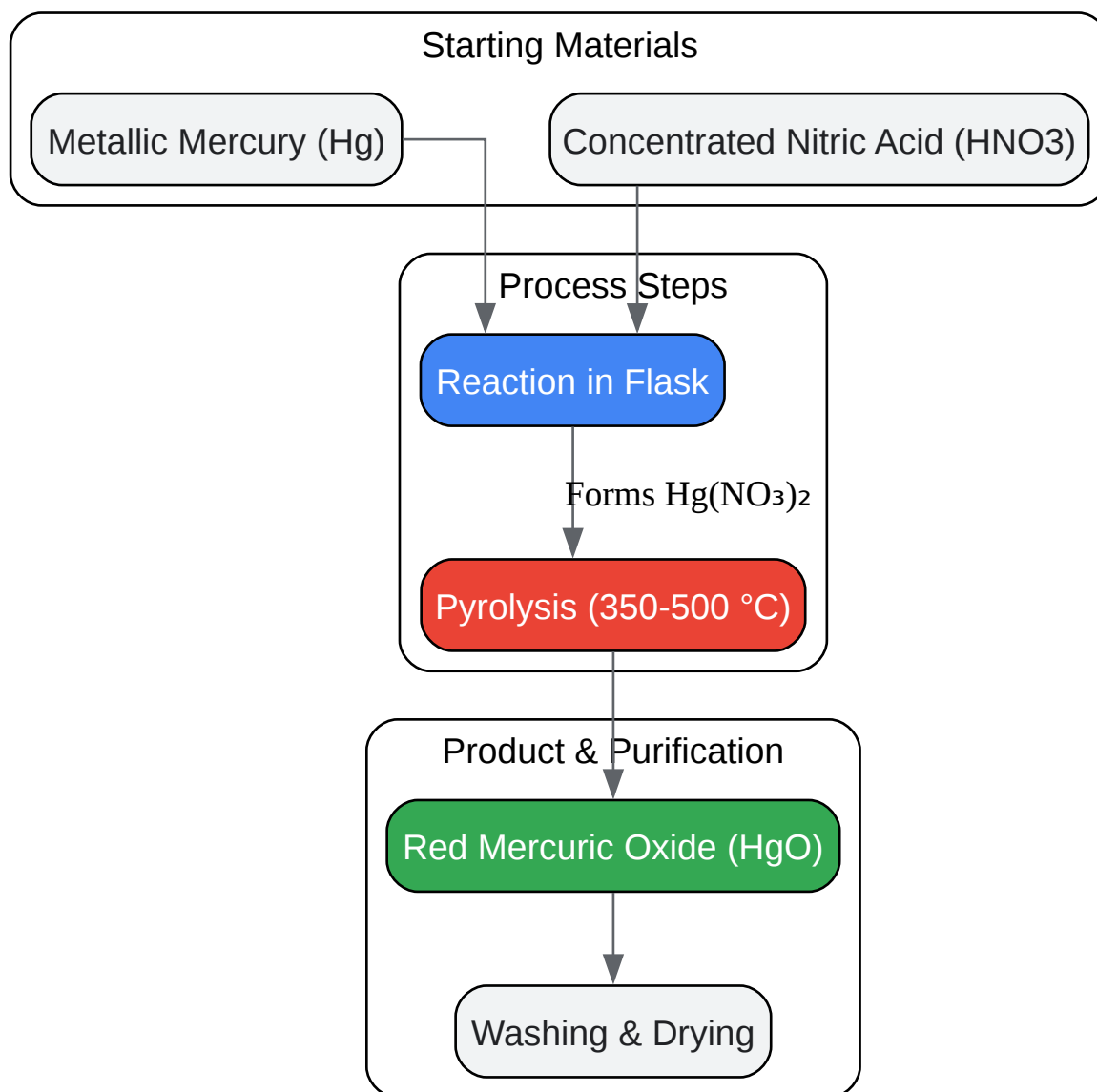
- Strong reducing agents[7][16]
- Chlorine, hydrazine hydrate, hydrogen peroxide[20]
- Sulfur, phosphorus, magnesium[20]
- Organic materials and phenols[7][16]

Synthesis and Characterization

Synthesis Workflow

Red **mercuric oxide** can be synthesized through several methods. The "dry process" is a common approach involving the thermal decomposition of mercury(II) nitrate, which is first produced by reacting metallic mercury with nitric acid.[21] An alternative method is the direct

heating of mercury in the presence of oxygen at approximately 350 °C.[1] The "wet process" typically yields the yellow form of HgO via precipitation of aqueous Hg^{2+} with an alkali like sodium hydroxide.[1][21] The red form can be obtained from the yellow form through careful heating.[22]

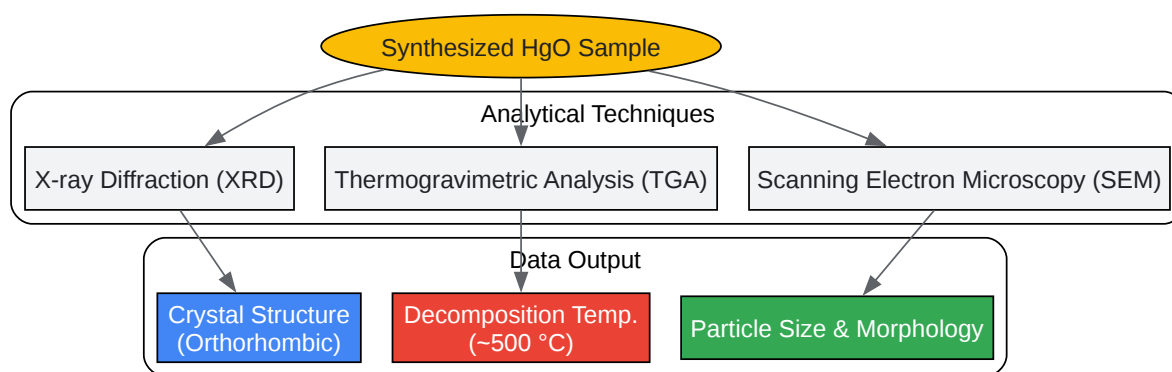


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Figure 1: Workflow for the synthesis of red **mercuric oxide** via the dry process.

Characterization Workflow

The identity, purity, and physical properties of synthesized red **mercuric oxide** are confirmed using various analytical techniques. X-ray Diffraction (XRD) is essential for confirming the orthorhombic crystal structure. Thermogravimetric Analysis (TGA) is used to study its thermal stability and decomposition profile. Scanning Electron Microscopy (SEM) can be employed to analyze particle size and morphology, which is the primary differentiator between the red and yellow forms.



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Figure 2: Standard workflow for the characterization of red **mercuric oxide**.

Experimental Protocols

5.1 Synthesis of Red **Mercuric Oxide** via Pyrolysis of Mercury(II) Nitrate

- Objective: To synthesize red **mercuric oxide** from metallic mercury.
- Reagents: Metallic mercury (Hg), 65% nitric acid (HNO₃).[\[2\]](#)
- Equipment: Fume hood, flask with ground glass joint, heating mantle, condenser.[\[2\]](#)
- Procedure:
 - Safety: All steps must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Mercury compounds are highly toxic.[\[10\]](#)[\[17\]](#)

- Nitrate Formation: Carefully react metallic mercury with concentrated nitric acid in a flask. This reaction produces mercury(II) nitrate ($\text{Hg}(\text{NO}_3)_2$) and toxic nitrogen oxide fumes, which must be managed by the fume hood.
- Pyrolysis: Gently heat the resulting mercury(II) nitrate in a suitable vessel to a temperature of approximately 350-400 °C.[\[1\]](#)[\[18\]](#)
- Decomposition: The mercury(II) nitrate will decompose, releasing nitrogen dioxide and oxygen, leaving behind red crystalline **mercuric oxide**.[\[1\]](#)
- Collection: Once the reaction is complete and the vessel has cooled, the red HgO product can be carefully collected and stored in a tightly sealed, light-resistant container.[\[2\]](#)[\[10\]](#)

5.2 Characterization by Thermogravimetric Analysis (TGA)

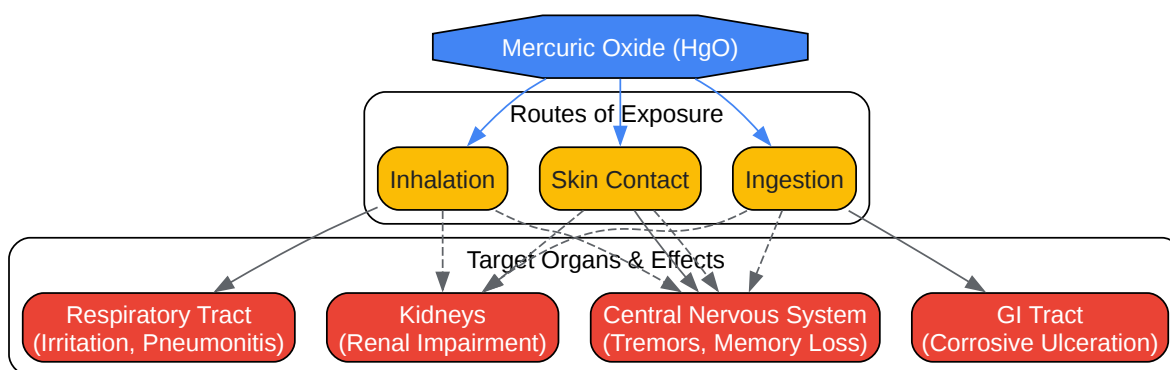
- Objective: To determine the thermal decomposition temperature of red **mercuric oxide**.
- Equipment: Thermogravimetric Analyzer (TGA).
- Procedure:
 - Place a small, accurately weighed sample (typically 3-5 mg) of the red HgO powder into a TGA sample pan (e.g., alumina or platinum).
 - Place the pan into the TGA furnace.
 - Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min) from room temperature to approximately 600 °C.
 - The TGA will record the mass of the sample as a function of temperature.
 - The resulting TGA curve will show a significant mass loss beginning around 400-500 °C, corresponding to the decomposition of HgO into volatile Hg and O₂. The onset temperature of this mass loss is taken as the decomposition temperature.

Toxicological Profile and Safety

Mercuric oxide is extremely toxic and presents a significant health hazard.[1][2] Exposure can occur through inhalation of its aerosol, ingestion, or absorption through the skin.[1][5][20]

Routes of Exposure and Health Effects

- **Acute Exposure:** Fatal if swallowed, inhaled, or in contact with skin.[10] Symptoms of acute poisoning can include severe abdominal pain, a metallic taste in the mouth, vomiting, bloody diarrhea, and potential for kidney failure and shock.[20][23]
- **Chronic Exposure:** Prolonged or repeated exposure may cause damage to the kidneys, brain, and central nervous system.[10][20] Chronic mercury poisoning is characterized by tremors, memory loss, personality changes, and gum problems.[20][24]
- **Environmental Hazard:** **Mercuric oxide** is very toxic to aquatic life with long-lasting effects and can bioaccumulate in the food chain.[1][7][20]



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Figure 3: Toxicological pathways of **mercuric oxide** exposure and its primary target organs.

Safety and Handling Due to its high toxicity, strict safety protocols must be followed when handling **mercuric oxide**:

- Work in a well-ventilated area, preferably within a certified fume hood.[10]

- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and eye protection. [\[10\]](#)
- Avoid creating dust or aerosols.
- Store in a cool, dry, dark place away from incompatible materials. [\[10\]](#)
- All mercury-containing waste must be disposed of as hazardous waste according to local, state, and federal regulations. [\[2\]](#)[\[15\]](#) Do not pour down the drain. [\[2\]](#)

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